

Safeguarding Your Research: A Comprehensive Guide to Handling Hydroxy-PEG3-acrylate

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Compound of Interest

Compound Name: Hydroxy-PEG3-acrylate

Cat. No.: B1673970

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This guide provides essential safety and logistical information for the proper handling and disposal of **Hydroxy-PEG3-acrylate** (CAS No. 16695-45-7). Adherence to these protocols is critical for ensuring personnel safety and environmental protection in the laboratory. This document will serve as a preferred resource for procedural guidance on laboratory safety and chemical handling.

Essential Safety and Handling Information

Hydroxy-PEG3-acrylate is a PEG linker containing a hydroxyl group and an acrylate group.^[1] ^[2] While specific toxicity data for this compound is limited, the primary hazards associated with similar acrylates include irritation to the skin, eyes, and respiratory system, as well as the potential for allergic skin reactions upon repeated contact.^[3] It is imperative to handle this chemical with appropriate precautions in a well-ventilated area to minimize exposure.

Personal Protective Equipment (PPE)

A stringent personal protective equipment (PPE) protocol is the first line of defense against exposure to **Hydroxy-PEG3-acrylate**. The following table outlines the minimum recommended PPE.

| Protection Type | Specific Recommendations | Rationale |
|------------------------|---|--|
| Eye/Face Protection | Chemical splash goggles or safety glasses with side shields. A face shield may be necessary for larger quantities or when there is a significant risk of splashing. | Protects eyes from direct contact and splashes, which can cause serious irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber). It is recommended to double-glove. | Acrylate monomers can penetrate some types of gloves; nitrile gloves offer better resistance. Double-gloving provides an additional layer of protection. [4] |
| Body Protection | A laboratory coat is mandatory. For larger-scale operations, consider a chemical-resistant apron or suit. | Prevents skin contact and contamination of personal clothing. |
| Respiratory Protection | Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or for large spills, a NIOSH-approved respirator may be required. | Minimizes the inhalation of vapors or mists, which can cause respiratory irritation. [3] |

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Always handle **Hydroxy-PEG3-acrylate** in a well-ventilated area, preferably inside a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
 - Ensure that an emergency eyewash station and a safety shower are readily accessible and have been recently tested.
 - Before starting work, ensure all necessary PPE is donned correctly.

- Handling the Chemical:
 - Avoid all direct contact with the substance.^[3]
 - When transferring the chemical, use appropriate tools such as a pipette with a disposable tip or a syringe.
 - Keep the container tightly closed when not in use to prevent the release of vapors.
- Storage:
 - Store the container in a cool, dry, and dark place, away from direct sunlight and heat sources to prevent premature polymerization. A storage temperature of -20°C is recommended.^[1]
 - Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.

Disposal Plan: Managing Hydroxy-PEG3-acrylate Waste

Proper disposal of **Hydroxy-PEG3-acrylate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Do not mix **Hydroxy-PEG3-acrylate** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.^[5]
 - Collect all waste containing this chemical, including contaminated consumables (e.g., pipette tips, gloves, absorbent materials), in a designated and clearly labeled hazardous waste container.^[5]
- Container Labeling:
 - The hazardous waste container must be clearly labeled with the full chemical name: "Waste **Hydroxy-PEG3-acrylate**".

- Ensure the container is sealed to prevent leaks or spills.
- Disposal Procedure:
 - DO NOT pour **Hydroxy-PEG3-acrylate** or its waste down the drain or dispose of it in regular trash.[\[3\]](#)[\[6\]](#)
 - Arrange for disposal through your institution's hazardous waste management program. Contact your EHS office to schedule a pickup.[\[5\]](#)
 - For empty containers, rinse them thoroughly with a suitable solvent. The first rinse should be collected and disposed of as hazardous waste.[\[7\]](#)

Spill Management

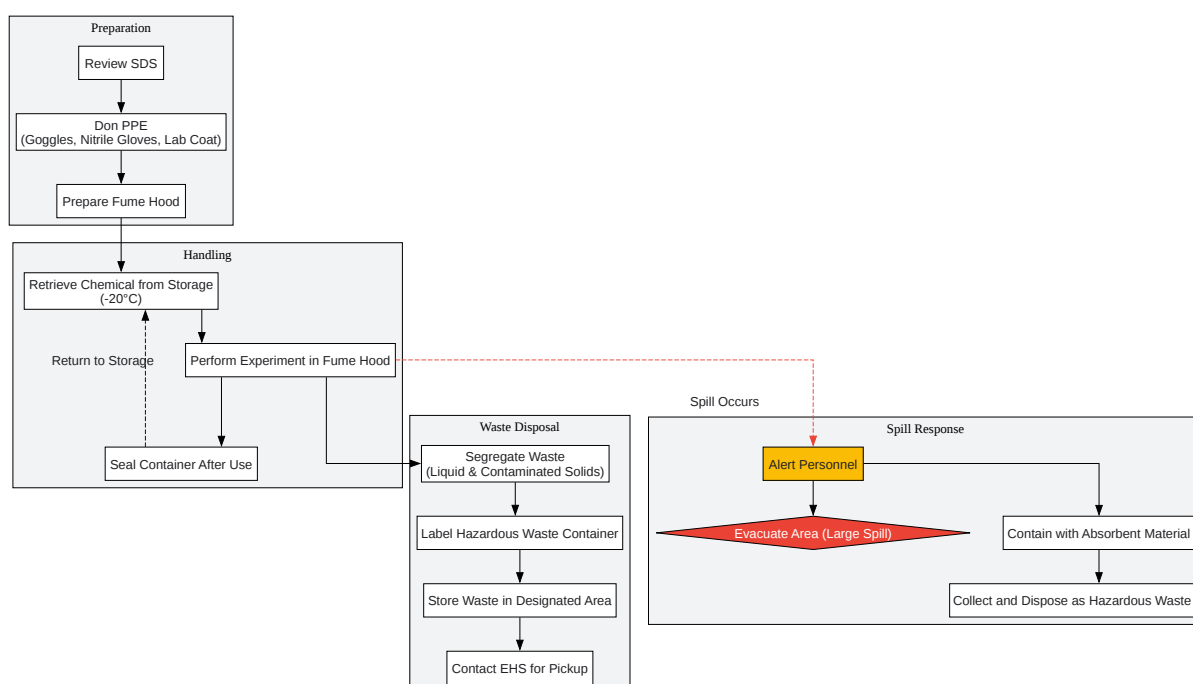
In the event of a spill, immediate action is necessary to mitigate exposure and contamination.

- Small Spills:
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, contain and clean up the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Place the used absorbent material into the designated hazardous waste container.[\[5\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's EHS office or emergency response team.
 - Prevent entry to the contaminated area until it has been deemed safe by trained professionals.[\[5\]](#)

Quantitative Data

| Property | Value | Source |
|-------------------|--------------|---|
| CAS Number | 16695-45-7 | [1] [8] |
| Molecular Formula | C9H16O5 | [1] [8] |
| Molecular Weight | 204.22 g/mol | [2] |
| Purity | ≥95% - 98% | [1] [2] [8] |
| Physical Form | Liquid | [8] |
| Storage Condition | -20°C | [1] |

Workflow for Safe Handling of Hydroxy-PEG3-acrylate



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Caption: Workflow for the safe handling of **Hydroxy-PEG3-acrylate**.

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